

Technical Assessment and Procurement Guide: Bis(2-bromophenyl)amine

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Compound of Interest

Compound Name: *Bis(2-bromophenyl)amine*

CAS No.: 67242-17-5

Cat. No.: B2592992

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CAS Registry Number: 67242-17-5 Synonyms: 2-Bromo-N-(2-bromophenyl)aniline; 2,2'-Dibromodiphenylamine Primary Application: Precursor for Carbazole-based OLED Materials and Pincer Ligands

Part 1: Executive Technical Summary

Bis(2-bromophenyl)amine is a critical secondary amine intermediate characterized by two ortho-positioned bromine atoms on a diphenylamine scaffold. Its structural significance lies in its role as a "linchpin" precursor; the two halogen handles allow for facile intramolecular cyclization to form carbazole derivatives, which are ubiquitous in OLED hole-transport materials (HTMs) and pharmaceutical pharmacophores.

For research and development (R&D) professionals, the procurement challenge is not merely sourcing the CAS number but ensuring the regio-isomeric purity and catalyst-free status of the material. Trace transition metals (Pd, Cu) from the synthesis of this amine can catastrophically quench fluorescence in downstream OLED applications or poison catalysts in subsequent cross-coupling reactions.

Part 2: Chemical Profile & Critical Quality Attributes (CQA)

Before evaluating suppliers, one must establish the technical baseline for "research-grade" material.

Physicochemical Specifications

Property	Specification	Technical Note
Molecular Formula	C ₁₂ H ₉ Br ₂ N	
Molecular Weight	327.02 g/mol	
Appearance	White to light yellow crystal/powder	
		Red Flag: Dark brown or reddish color indicates oxidation or residual iodine/bromine species.
Melting Point	59.0 – 63.0 °C	Sharp melting range (<2°C) confirms high purity.
Solubility	Soluble in Chloroform, DMSO, Ethyl Acetate	Insoluble in water.
Purity (GC/HPLC)	≥ 98.0%	Critical: Impurities are often dehalogenated species (monobromo) which terminate polymerization chains.

Impurity Profile & Causality

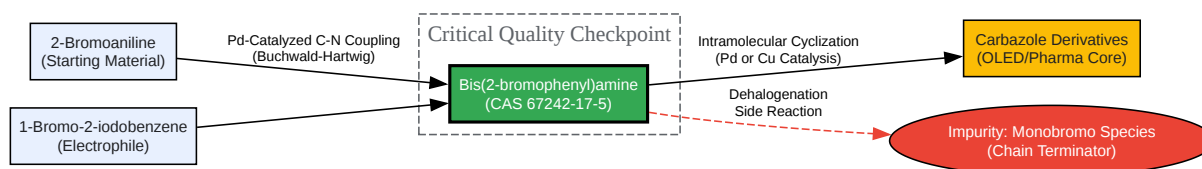
The synthesis of **Bis(2-bromophenyl)amine** typically involves a Buchwald-Hartwig or Ullmann coupling between 2-bromoaniline and 1,2-dibromobenzene (or 1-bromo-2-iodobenzene). This route dictates the impurity profile:

- Monobromo-diphenylamine: Result of hydrodehalogenation during synthesis. Impact: Acts as a chain terminator in polymerization or fails to cyclize to carbazole.

- Tri-bromo species: Result of over-bromination or incorrect stoichiometry. Impact: Causes cross-linking or regio-isomeric defects.
- Residual Catalyst (Pd/Cu): Impact: Metal ions act as non-radiative recombination centers in OLEDs, reducing device efficiency.

Part 3: Synthesis & Application Logic[1]

To understand the material's value, we visualize its position in the synthetic workflow. The following diagram illustrates the "Upstream" synthesis of the amine and its "Downstream" application into Carbazole scaffolds.



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Figure 1: Synthetic pathway highlighting the central role of **Bis(2-bromophenyl)amine** and the risk of dehalogenation impurities.

Part 4: Commercial Landscape & Supplier Evaluation

The market for CAS 67242-17-5 is divided between Tier 1 Catalog Suppliers (high trust, higher cost) and Tier 2 Aggregators/Bulk Manufacturers (variable quality, lower cost).

Tier 1: Verified Catalog Suppliers

These suppliers provide Certificates of Analysis (CoA) backed by in-house analytical data (NMR, GC).

Supplier	Product Code	Purity Claim	Region	Best For
TCI Chemicals	B6972	>98.0% (GC)	Global (JP/US/EU)	Benchmarking & Standards
Sigma-Aldrich	(Search CAS)	98%	Global	Rapid small-scale R&D
Fluorochem	F693344	98%	UK/Europe	Intermediate scale (grams to kgs)
Angene Chemical	AG01KL4Y	98%	China/Global	Cost-effective sourcing

Procurement Strategy

- For Initial Screening (1g - 5g): Purchase from TCI or Sigma-Aldrich. The premium price ensures you are characterizing the correct molecule, establishing a reference standard for your analytical methods.
- For Scale-Up (100g+): Approach Fluorochem or validated Chinese manufacturers (e.g., Angene). Requirement: Request a pre-shipment sample to validate against your TCI reference standard.

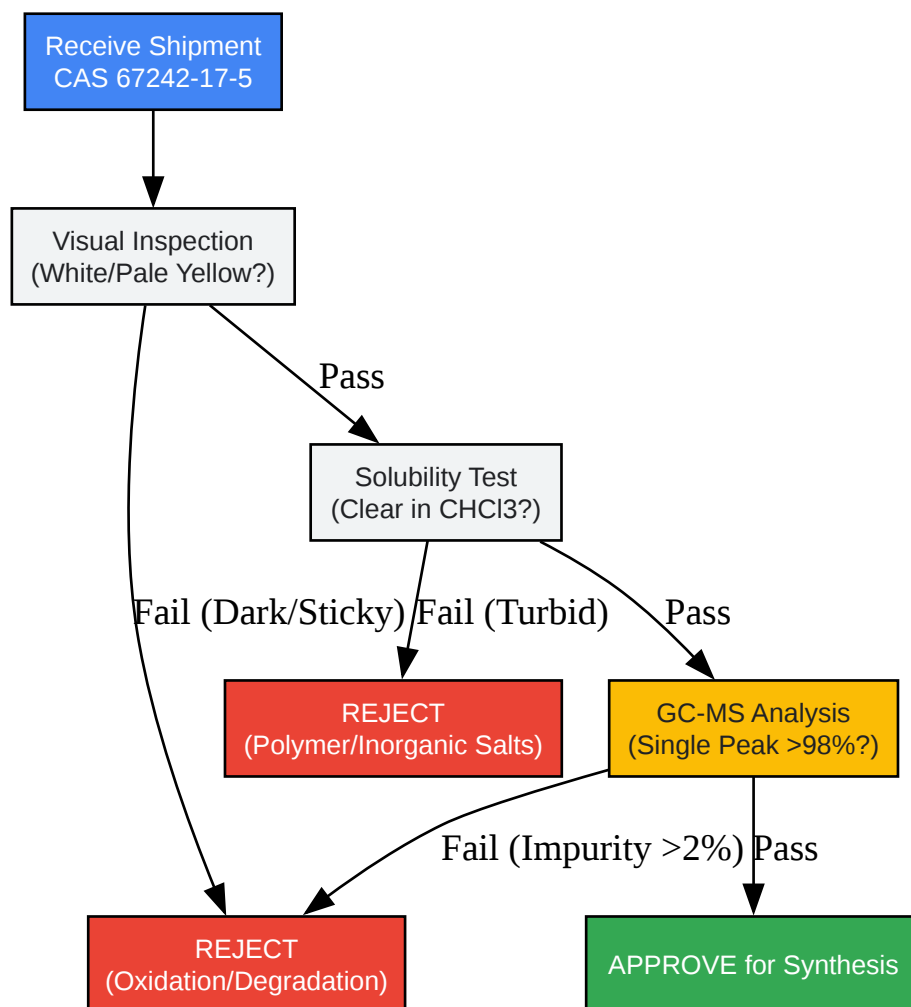
Part 5: Quality Control (QC) & Validation Protocol

Trusting a supplier's CoA is insufficient for critical applications. The following self-validating protocol ensures the material meets the strict requirements for catalysis or electronic materials.

The "Triangulation" Method

- GC-MS / HPLC: Confirms purity >98% and identifies dehalogenated impurities (M-Br peaks).
- ¹H-NMR: Verifies the symmetric structure. Look for the amine proton (NH) shift and the specific aromatic pattern of ortho-substitution.
- Visual Inspection: Reject if the solid is fused, sticky, or dark brown (indicates degradation).

QC Decision Workflow



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Figure 2: Incoming Quality Control (IQC) decision tree for validating supplier batches.

Part 6: References

- TCI Chemicals. Product Specification: **Bis(2-bromophenyl)amine** (B6972).^{[1][2][3]}
Retrieved from .^[4]
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- Fluorochem. Chemical Data Sheet: **Bis(2-bromophenyl)amine** (F693344). Retrieved from .

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